

# Proper Disposal of H-DL-Phe-OtBu.HCl: A Step-by-Step Guide

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## Compound of Interest

Compound Name: **H-DL-Phe-OtBu.HCl**

Cat. No.: **B554973**

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical waste is a critical aspect of laboratory operations. This guide provides essential, step-by-step procedures for the proper disposal of **H-DL-Phe-OtBu.HCl** (DL-Phenylalanine tert-butyl ester hydrochloride), ensuring the safety of laboratory personnel and adherence to environmental regulations.

## Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **H-DL-Phe-OtBu.HCl** is fundamental to safe handling and disposal.

Property	Value
Chemical Formula	C13H20CINO2[1]
Molecular Weight	257.76 g/mol [2][3]
Appearance	White to off-white solid[2]
Storage Conditions	4°C, sealed storage, away from moisture[2]

## Hazard Identification and Safety Precautions

According to available Safety Data Sheets (SDS), **H-DL-Phe-OtBu.HCl** is not classified as a hazardous substance under GHS and is considered to have no known physical or human

health hazards.[\[1\]](#)[\[4\]](#) However, as with any laboratory chemical, appropriate personal protective equipment (PPE) should be worn.

Hazard	Precaution
Inhalation	May cause respiratory tract irritation. Avoid breathing dust. <a href="#">[1]</a>
Skin Contact	May cause skin irritation. Wash off with soap and plenty of water. <a href="#">[1]</a>
Eye Contact	May cause eye irritation. Rinse immediately with plenty of water. <a href="#">[1]</a>
Ingestion	May be harmful if swallowed. <a href="#">[1]</a>

Recommended personal protective equipment includes splash goggles, a full suit, a dust respirator, boots, and gloves.[\[1\]](#)

## Disposal Procedures

Waste disposal must be conducted in accordance with federal, state, and local environmental control regulations.[\[1\]](#) As **H-DL-Phe-OtBu.HCl** is a halogenated organic compound due to the presence of chlorine, it requires specific disposal procedures.

### Step 1: Waste Segregation

Proper segregation of chemical waste is crucial to prevent dangerous reactions and to facilitate proper disposal.

Caption: Waste segregation workflow for **H-DL-Phe-OtBu.HCl**.

### Step 2: Container Selection and Labeling

Choose a waste container that is in good condition and compatible with the chemical waste. The original container is often a suitable choice.[\[5\]](#)

- Select a Container: Use a designated "Halogenated Waste" container.[\[6\]](#)

- Labeling:
  - Clearly label the container with the words "Hazardous Waste" or "Waste".[\[6\]](#)
  - Identify the contents by writing the full chemical name: "Waste: DL-Phenylalanine tert-butyl ester hydrochloride". Do not use abbreviations or chemical formulas.[\[6\]](#)
  - If mixed with other halogenated solvents, list all components.[\[6\]](#)
  - Ensure the label is applied before or at the time the first drop of waste is added.[\[6\]](#)

### Step 3: Waste Collection and Storage

- Solid Waste: For small spills or residual amounts of solid **H-DL-Phe-OtBu.HCl**, use appropriate tools to place the material into a designated, labeled waste container.[\[1\]](#)
- Liquid Waste: If **H-DL-Phe-OtBu.HCl** is in a solvent, it should be collected in a container designated for halogenated organic liquids.[\[6\]](#)
- Storage:
  - Keep waste containers tightly closed at all times, except when actively adding waste.[\[6\]](#)
  - Store containers in a cool, dry, and well-ventilated area.[\[6\]](#)
  - Avoid accumulating excessive amounts of waste.[\[6\]](#)

### Step 4: Final Disposal

Arrange for the collection and disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor. Adhere to all institutional, local, and national regulations for the disposal of halogenated chemical waste.

### Emergency Procedures

In the event of a spill or exposure, follow these procedures:

Emergency	Action
Small Spill	Use appropriate tools to put the spilled material into a convenient waste disposal container. <a href="#">[1]</a>
Large Spill	Use a shovel to place the spilled material into a convenient waste disposal container. <a href="#">[1]</a>
Skin Contact	Wash the affected area with soap and water. <a href="#">[6]</a>
Eye Contact	Flush eyes with water as a precaution. <a href="#">[1]</a>
Inhalation	Move to fresh air. <a href="#">[7]</a>
Ingestion	Clean mouth with water and drink plenty of water afterwards. <a href="#">[7]</a>

By following these procedures, you can ensure the safe and compliant disposal of **H-DL-Phe-OtBu.HCl**, contributing to a secure and environmentally responsible laboratory environment.

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